

Application Notes: Carbenicillin Disodium for Selection of Ampicillin-Resistant Plasmids

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Compound of Interest

Compound Name: Carbenicillin.Disodium

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Introduction

In molecular biology, the selection of successfully transformed bacteria carrying a plasmid of interest is a critical step. This is most commonly achieved by using a plasmid that contains an antibiotic resistance gene and growing the bacteria on a medium containing that antibiotic. The β -lactam antibiotic ampicillin has traditionally been a popular choice for this purpose, with resistance conferred by the *bla* (AmpR) gene, which encodes the enzyme β -lactamase. However, a close analog, carbenicillin disodium, is often a superior alternative for the selection of these same ampicillin-resistant plasmids.[1][2]

Carbenicillin, a carboxypenicillin, offers significant advantages over ampicillin, primarily due to its enhanced stability.[3][4] This increased stability leads to more stringent and reliable selection, most notably by reducing the formation of satellite colonies.[2][5] These application notes provide a comprehensive overview of the use of carbenicillin disodium for the selection of ampicillin-resistant plasmids, including detailed protocols and comparative data.

Advantages of Carbenicillin Disodium over Ampicillin

Carbenicillin and ampicillin share the same mechanism of action and are both inactivated by the β -lactamase enzyme.[1] However, their chemical properties differ, leading to practical advantages for carbenicillin in a laboratory setting.

- **Increased Stability:** Carbenicillin is more stable than ampicillin in culture media, particularly in terms of its resistance to hydrolysis at lower pH and higher temperatures.[6][7] Ampicillin can degrade in the medium, reducing its effective concentration and weakening the selective pressure over time.[2]
- **Reduced Satellite Colony Formation:** The breakdown of ampicillin by β -lactamase secreted from resistant colonies can create an "antibiotic-free" zone around them, allowing non-transformed, ampicillin-sensitive bacteria to grow as small "satellite" colonies.[2][5] Due to its greater stability and higher resistance to β -lactamase, carbenicillin significantly reduces the occurrence of satellite colonies, resulting in cleaner and more easily interpretable selection plates.[2][3]
- **Consistent Selective Pressure:** The enhanced stability of carbenicillin ensures a more consistent selective pressure throughout the incubation period, which is particularly beneficial for long-term incubations or when working with large-scale cultures.[3]

Data Presentation

The primary quantitative advantage of using carbenicillin over ampicillin is the reduction in satellite colonies. The following table provides a template for researchers to quantify this difference in their own experiments, based on the protocol for quantifying satellite colonies provided below.

Antibiotic	Primary Colony Count	Average Satellite Colonies per Primary Colony
Ampicillin (100 μ g/mL)		
Carbenicillin (100 μ g/mL)		

Table 1: Comparative Analysis of Satellite Colony Formation. A template for recording the quantitative comparison of satellite colony formation between ampicillin and carbenicillin selection plates.

The following table summarizes the key properties of carbenicillin disodium relevant to its use in plasmid selection.

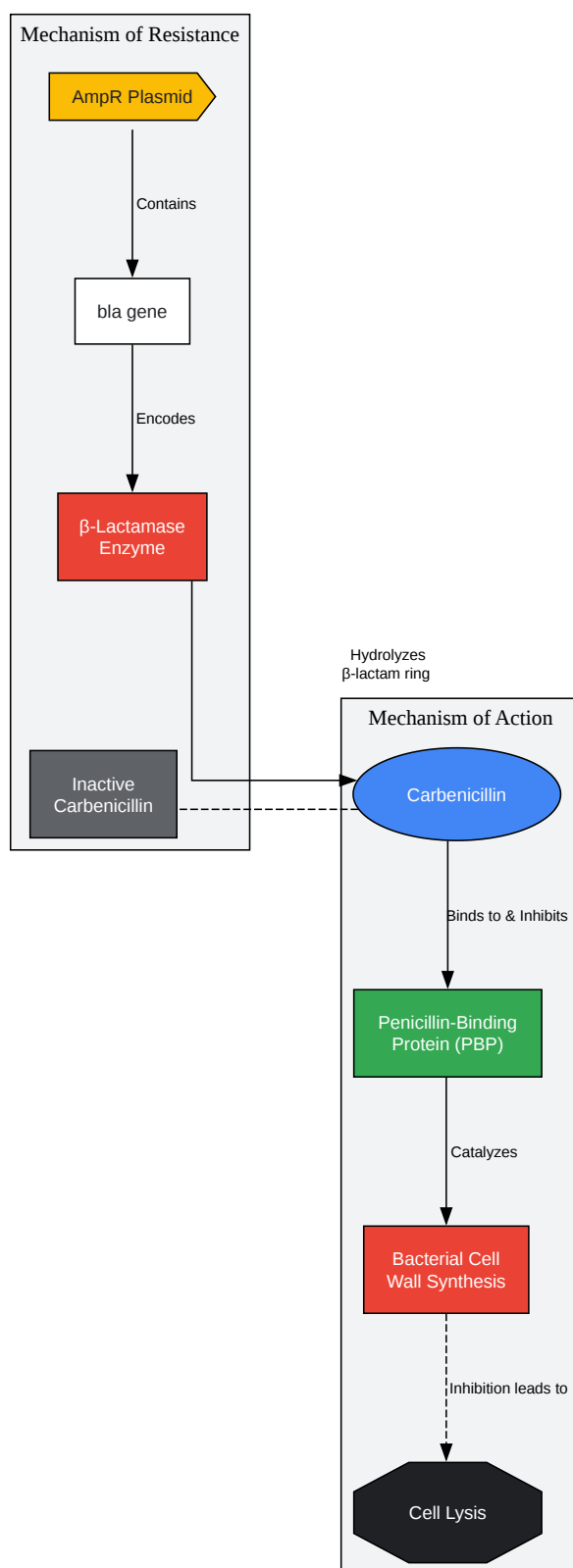
Property	Value
Molecular Formula	C ₁₇ H ₁₆ N ₂ Na ₂ O ₆ S
Molecular Weight	422.36 g/mol
Typical Working Concentration	50-100 µg/mL
Solvent for Stock Solution	Deionized Water or 50% Ethanol
Storage of Stock Solution	-20°C

Table 2: Properties of Carbenicillin Disodium. A summary of the physical and chemical properties of carbenicillin disodium.

Mandatory Visualizations

Mechanism of Action and Resistance

The following diagram illustrates the mechanism of action of β -lactam antibiotics like carbenicillin and the mechanism of resistance conferred by the β -lactamase enzyme.

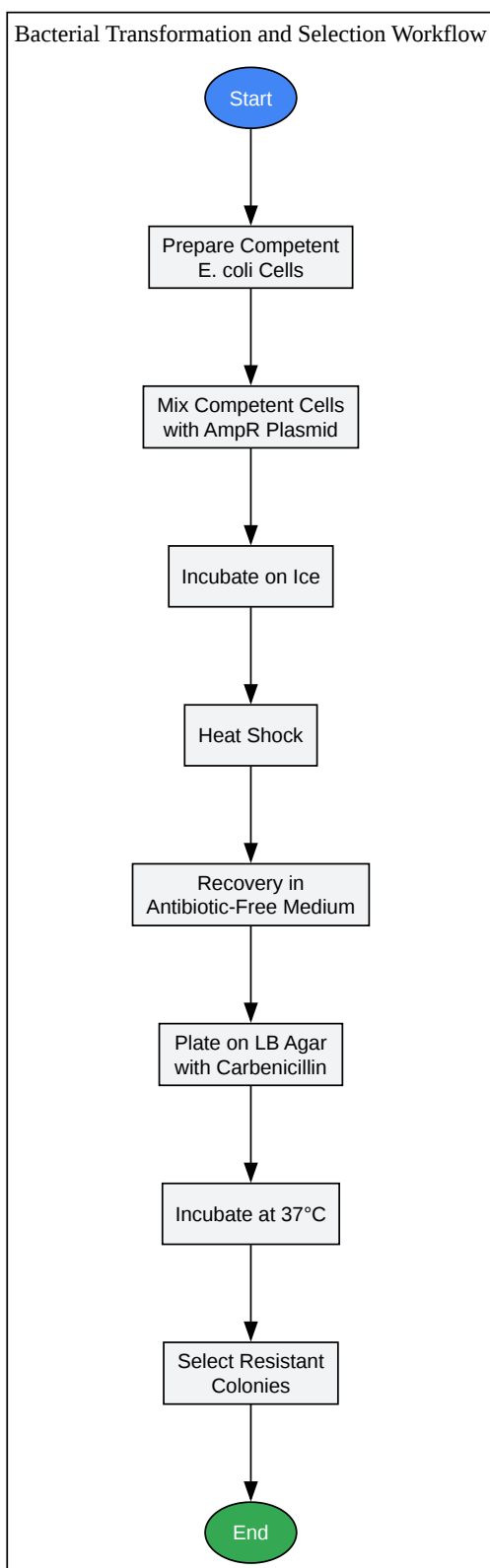


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Mechanism of Action and Resistance.

Experimental Workflow

The diagram below outlines the key steps in a typical bacterial transformation and selection experiment using carbenicillin.



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Bacterial Transformation Workflow.

Experimental Protocols

Protocol 1: Preparation of Carbenicillin Stock Solution

Materials:

- Carbenicillin Disodium salt
- Sterile deionized water or 50% ethanol
- Sterile conical tube or bottle
- 0.22 μm sterile filter
- Sterile microcentrifuge tubes for aliquots

Procedure:

- To prepare a 50 mg/mL (1000x) stock solution, weigh out 500 mg of carbenicillin disodium salt.
- Dissolve the carbenicillin in 10 mL of sterile deionized water or 50% ethanol in a sterile conical tube.
- Ensure the powder is completely dissolved by vortexing or gentle inversion.
- Sterilize the solution by passing it through a 0.22 μm sterile filter into a new sterile container.
- Aliquot the sterile stock solution into smaller, single-use volumes (e.g., 1 mL) in sterile microcentrifuge tubes.
- Label the aliquots with the name of the antibiotic, concentration, and date of preparation.
- Store the aliquots at -20°C .

Protocol 2: Preparation of LB Agar Plates with Carbenicillin

Materials:

- Luria-Bertani (LB) agar powder
- Deionized water
- Autoclavable bottle or flask
- Autoclave
- Sterile petri dishes
- Carbenicillin stock solution (50 mg/mL)

Procedure:

- Prepare LB agar according to the manufacturer's instructions. For example, for 1 liter, dissolve 40 g of LB agar powder in 1 liter of deionized water in an autoclavable bottle.
- Swirl to mix.
- Autoclave the LB agar at 121°C for 15-20 minutes on a liquid cycle.
- After autoclaving, allow the agar to cool to approximately 50-55°C in a water bath. The flask should be cool enough to handle with bare hands.
- Add the carbenicillin stock solution to the cooled agar to a final concentration of 50-100 µg/mL. For a final concentration of 100 µg/mL, add 2 mL of a 50 mg/mL carbenicillin stock solution to 1 liter of LB agar.
- Gently swirl the flask to mix the antibiotic evenly throughout the agar. Avoid creating air bubbles.
- Pour approximately 20-25 mL of the LB-carbenicillin agar into each sterile petri dish.
- Allow the plates to solidify at room temperature.
- Once solidified, store the plates inverted at 4°C.

Protocol 3: Bacterial Transformation and Selection

Materials:

- Chemically competent E. coli cells
- Ampicillin-resistant plasmid DNA
- LB broth or SOC medium (without antibiotics)
- LB agar plates with carbenicillin (100 µg/mL)
- Ice
- Water bath at 42°C
- Incubator at 37°C

Procedure:

- Thaw a tube of chemically competent E. coli cells on ice.
- Add 1-5 µL of the ampicillin-resistant plasmid DNA to the competent cells. Gently mix by flicking the tube.
- Incubate the cell-DNA mixture on ice for 30 minutes.
- Heat-shock the cells by placing the tube in a 42°C water bath for 45-60 seconds.
- Immediately transfer the tube back to ice for 2 minutes.
- Add 250-500 µL of pre-warmed (37°C) LB broth or SOC medium to the tube.
- Incubate the tube at 37°C for 1 hour with gentle shaking (200-250 rpm) to allow the bacteria to recover and express the antibiotic resistance gene.
- Plate 100-200 µL of the transformation mixture onto pre-warmed LB agar plates containing 100 µg/mL carbenicillin.
- Incubate the plates inverted at 37°C for 16-24 hours, or until colonies are visible.

- Select well-isolated colonies for further analysis.

Protocol 4: Quantification of Satellite Colonies

Materials:

- LB agar plates with ampicillin (100 µg/mL) and carbenicillin (100 µg/mL) from a transformation experiment.
- Microscope

Procedure:

- Following transformation and plating on both ampicillin and carbenicillin plates, identify well-isolated colonies on each plate.
- Under a microscope at low magnification, carefully examine the area surrounding several individual primary colonies on both types of plates.
- Count the number of smaller, distinct colonies (satellite colonies) in the immediate vicinity of each primary colony.
- Calculate the average number of satellite colonies per primary colony for both ampicillin and carbenicillin plates.
- Record the data in a table for comparison (see Table 1).

Conclusion

Carbenicillin disodium is a highly effective and reliable alternative to ampicillin for the selection of bacteria transformed with ampicillin-resistant plasmids.^{[1][2]} Its superior stability reduces the formation of satellite colonies, leading to more robust and reproducible selection results.^{[3][5]} While carbenicillin may be more expensive than ampicillin, the improved quality of the selection and the reduced need for re-streaking to isolate pure colonies can justify the additional cost, particularly in critical applications such as library construction and large-scale plasmid production. The protocols provided in these application notes offer a comprehensive guide for the successful use of carbenicillin disodium in molecular biology workflows.

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References

- 1. [benchchem.com](https://www.benchchem.com) [[benchchem.com](https://www.benchchem.com)]
- 2. [researchgate.net](https://www.researchgate.net) [[researchgate.net](https://www.researchgate.net)]
- 3. [goldbio.com](https://www.goldbio.com) [[goldbio.com](https://www.goldbio.com)]
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- 7. [khimexpert.com](https://www.khimexpert.com) [[khimexpert.com](https://www.khimexpert.com)]
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